

Fosinopril: A Comparative Analysis of the Sole Phosphinate-Containing ACE Inhibitor

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Compound of Interest

Compound Name: *Fosinopril*

Cat. No.: *B1673572*

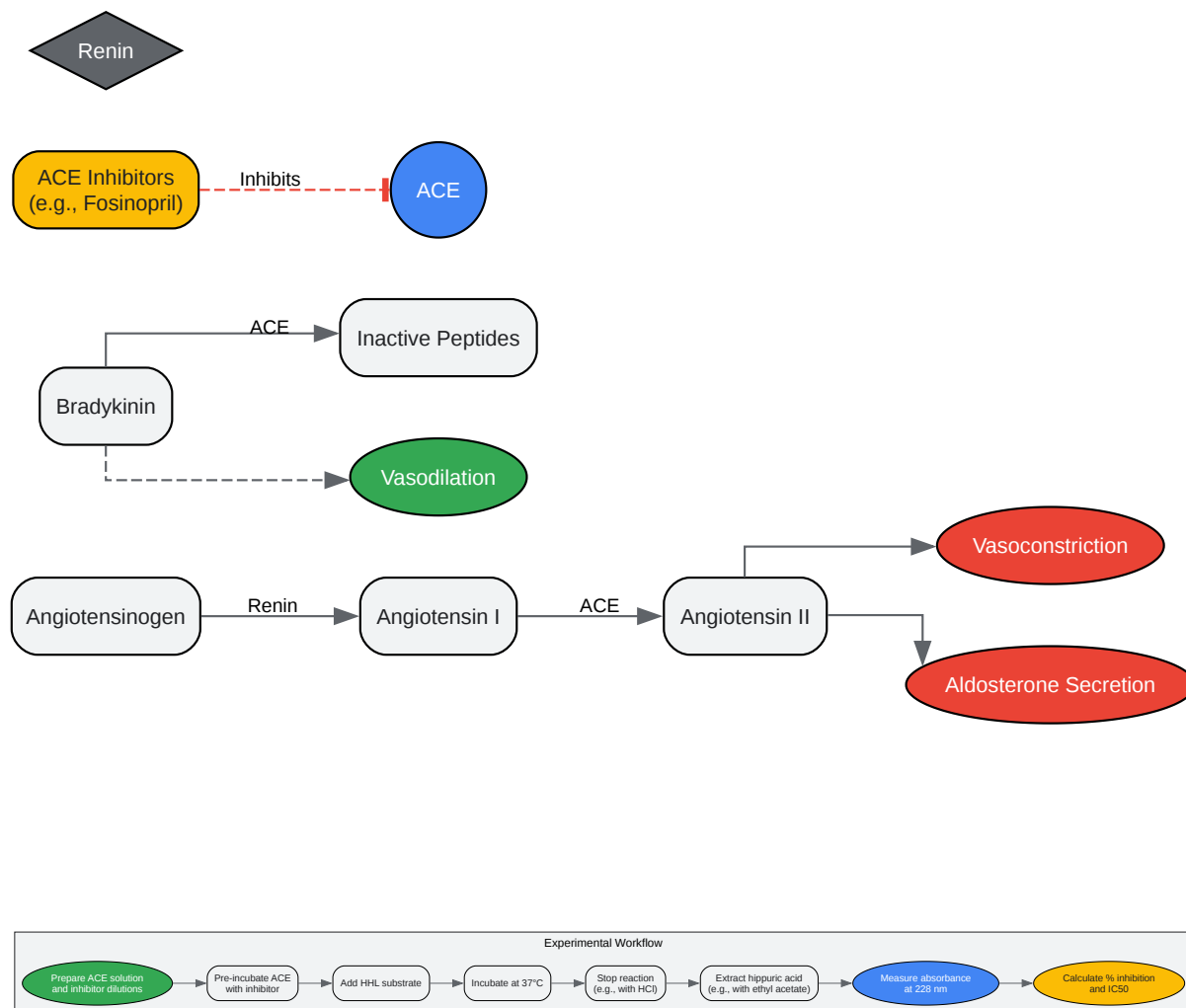
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For Researchers, Scientists, and Drug Development Professionals

Fosinopril holds a unique position in the landscape of Angiotensin-Converting Enzyme (ACE) inhibitors as the only commercially available agent containing a phosphinate group. This structural distinction imparts specific pharmacokinetic and pharmacodynamic properties that differentiate it from the more common dicarboxylate-containing ACE inhibitors such as lisinopril and enalapril. This guide provides a detailed comparison of **fosinopril** with these other ACE inhibitors, supported by experimental data, to inform research and drug development efforts.

Unveiling the Renin-Angiotensin-Aldosterone System (RAAS) and ACE Inhibition

The Renin-Angiotensin-Aldosterone System (RAAS) is a critical regulator of blood pressure and cardiovascular homeostasis. Angiotensin-Converting Enzyme (ACE) plays a pivotal role in this cascade by converting angiotensin I to the potent vasoconstrictor angiotensin II and by degrading the vasodilator bradykinin. ACE inhibitors exert their therapeutic effects by blocking this enzyme, leading to vasodilation and a reduction in blood pressure.



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